Comprehensive Spectral Analysis: N,N,3,4-Tetramethylaniline[1]

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Compound of Interest

Compound Name:	*n,n,3,4-Tetramethylaniline*
CAS No.:	*770-03-6*
Cat. No.:	*B14746366*

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Chemical Identity & Structural Logic

Before analyzing the spectrum, the structural electronics must be defined to understand the chemical shifts. The molecule consists of a benzene ring with a strong electron-donating group (EDG) at position 1 (–NMe_2) and two weak EDGs at positions 3 and 4 (–Me).

- IUPAC Name: **N,N,3,4-Tetramethylaniline**[1][2]
- CAS Registry Number: 825-63-8
- Molecular Formula: $C_{10}H_{15}N$
- Molecular Weight: 163.26 g/mol
- Electronic Environment:
  - Position 1 (C-N): Highly deshielded quaternary carbon.

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- Positions 2 & 6 (Ortho to N): Significantly shielded by the nitrogen lone pair (resonance effect), shifting protons upfield.
- Position 5 (Meta to N): Less shielded, appearing as the most downfield aromatic proton.

Experimental Protocol: Synthesis & Sample Preparation

To ensure the spectral data corresponds to a reproducible sample, the following synthesis and preparation protocol is recommended. This method utilizes a reductive methylation of 3,4-dimethylaniline, minimizing quaternary ammonium salt byproducts.

Synthetic Workflow (Eschweiler-Clarke Variation)

Reagents: 3,4-Dimethylaniline (1.0 eq), Formic Acid (22.0 eq), Triethylamine (22.0 eq), DMSO (Solvent).

- Setup: In a pressure tube or heavy-wall flask, dissolve 3,4-dimethylaniline in DMSO.
- Addition: Add Formic acid and Triethylamine.
- Reaction: Seal and heat to 140 °C for 24 hours.
- Workup: Cool to RT. Adjust pH to >12 using saturated aqueous NaOH.
- Extraction: Extract with Dichloromethane (DCM). Dry organic phase over anhydrous Na_2SO_4.[3]
- Purification: Remove solvent in vacuo. Purify via flash column chromatography (Eluent: Petroleum ether/Ethyl acetate 300:1).

NMR Sample Preparation

- Solvent: Chloroform-d ($CDCl_3$) is the standard solvent.
- Concentration: ~10-15 mg of pure oil in 0.6 mL $CDCl_3$.
- Reference: TMS (Tetramethylsilane) at 0.00 ppm.

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1H NMR Spectrum Analysis (400 MHz, $CDCl_3$)

The proton NMR spectrum is characterized by a distinct aromatic pattern (ABX-like but simplified by substitution) and two distinct aliphatic regions.

Quantitative Data Table

Chemical Shift (δ ppm)	Multiplicity	Integration	Coupling Constant ( )	Assignment	Structural Position
7.10	Doublet (d)	1H	8.4 Hz	Ar-H	H-5 (Meta to N)
6.70	Singlet (s)	1H	-	Ar-H	H-2 (Ortho to N)
6.64	Doublet (d)	1H	8.4 Hz	Ar-H	H-6 (Ortho to N)
2.99	Singlet (s)	6H	-	$N-CH_3$	N-Me (Dimethylamino)
2.35	Singlet (s)	3H	-	$Ar-CH_3$	C3-Me (Meta to N)
2.28	Singlet (s)	3H	-	$Ar-CH_3$	C4-Me (Para to N)

Detailed Mechanistic Interpretation

- The Nitrogen "Shield": The protons at H-2 (6.70 ppm) and H-6 (6.64 ppm) are ortho to the dimethylamino group. The mesomeric donation of the nitrogen lone pair increases electron density at these positions, pushing them upfield relative to benzene (7.26 ppm).
- The H-5 Anomaly: The proton at H-5 (7.10 ppm) is meta to the nitrogen. It does not benefit from the direct resonance shielding of the amine. Consequently, it appears significantly downfield compared to H-2 and H-6.

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- Coupling Logic:
  - H-5 and H-6 share a vicinal relationship (neighbors), resulting in a strong ortho-coupling (Hz).
  - H-2 appears as a singlet (or broad singlet) because its only neighbor is the methyl group at C-3 (weak allylic coupling) and H-6 (weak meta coupling, often unresolved at 400 MHz).

13C NMR Spectrum Analysis (100 MHz, $CDCl_3$)

The carbon spectrum confirms the backbone.[4] Note that quaternary carbons (C-N and C-Me) will have significantly lower intensity than CH carbons.

Chemical Shift (δ ppm)	Carbon Type	Assignment	Electronic Rationale
149.2	Quaternary (Cq)	C-1 (C-N)	Highly deshielded by electronegative Nitrogen (Ipso).
137.0 - 138.0	Quaternary (Cq)	C-3 (C-Me)	Deshielded by methyl substitution.
130.0 - 131.0	Quaternary (Cq)	C-4 (C-Me)	Deshielded by methyl substitution.
130.2	Methine (CH)	C-5	Unsubstituted, meta to N (matches H-5).
114.5	Methine (CH)	C-2	Ortho to N (Shielded).
110.8	Methine (CH)	C-6	Ortho to N (Shielded).
41.0	Methyl (CH_3)	N-Me	Characteristic shift for N,N-dimethyl anilines.
20.5	Methyl (CH_3)	Ar-Me	Typical benzylic methyl shift.
19.0	Methyl (CH_3)	Ar-Me	Typical benzylic methyl shift.

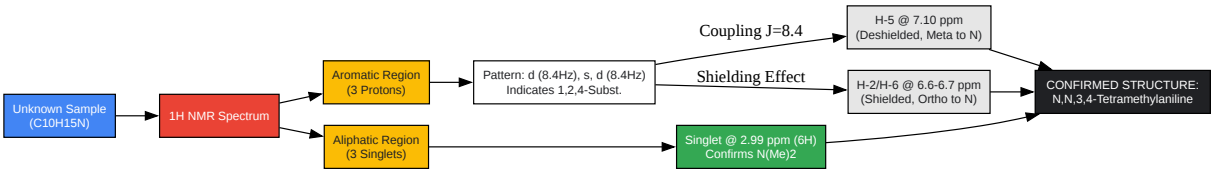
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*Note: Exact quaternary shifts for C3/C4 may vary slightly based on concentration; values are derived from substituent additivity rules relative to the C-1 anchor.

Visualized Workflows (Graphviz)

A. Structural Assignment Logic

This diagram illustrates the flow of logic required to assign the specific regioisomers based on the data above.



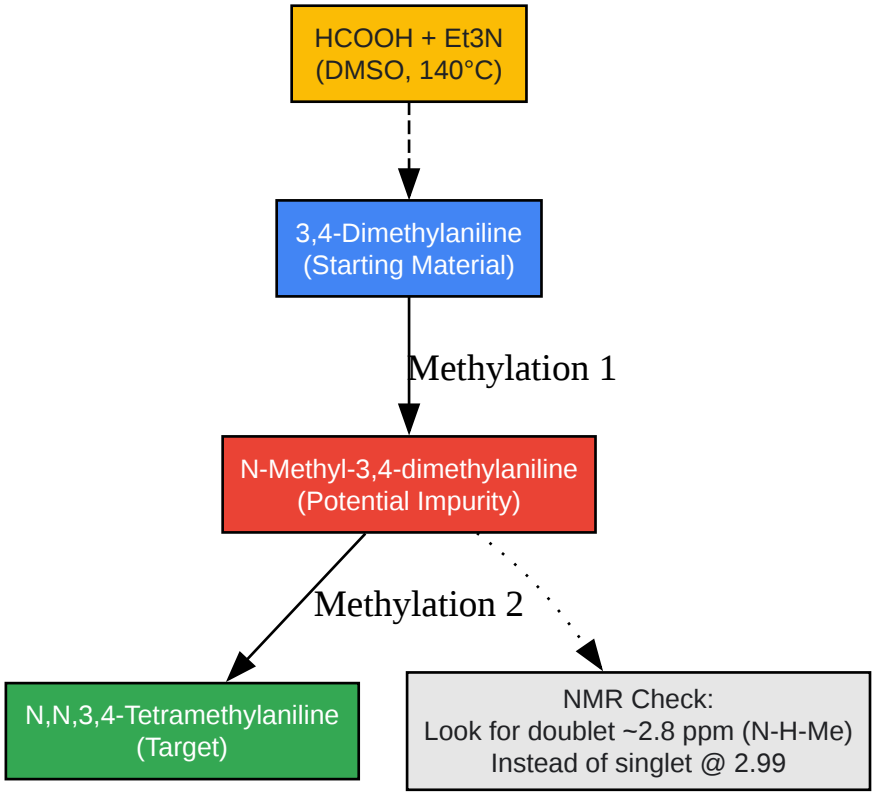
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Caption: Logic flow for deducing the 3,4-substitution pattern from 1H NMR coupling constants and shielding effects.

B. Synthetic Pathway & Impurity Origins

Understanding the synthesis helps identify potential impurities in the spectrum (e.g., mono-methylated species).

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Caption: Synthetic route via Eschweiler-Clarke. Incomplete methylation results in the secondary amine impurity.

Impurity Profiling

When analyzing the spectrum, look for these common impurities which indicate incomplete reaction or degradation:

- N-Methyl-3,4-dimethylaniline (Intermediate):
  - Indicator: A singlet around 2.80 ppm (3H) instead of 2.99 ppm (6H), and a broad singlet (NH) usually around 3.5-4.0 ppm.
- 3,4-Dimethylaniline (Starting Material):
  - Indicator: Absence of N-Me peak; presence of broad NH_2 signal (~3.4 ppm).
- DMSO (Residual Solvent):

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- Indicator: Singlet at 2.62 ppm (if run in $CDCl_3$).

References

- Experimental 1H NMR Data Source
  - Title: Method for N-methylation of aromatic amine.[3][5][6]
  - Source: P
  - URL
- General Spectral Data for Anilines
  - Title: SDBS Compounds and Spectral Search (AIST).
  - Source: National Institute of Advanced Industrial Science and Technology (Japan).
  - URL:[Link]
- Chemical Shift Prediction Principles
  - Title: Structure Determination of Organic Compounds (Pretsch/Bühlmann).
  - Source: Springer Reference Tables.
  - URL:[Link]

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Sources

- 1. academic.oup.com [academic.oup.com]
- 2. rsc.org [rsc.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. CN103288660A - N-methylation method of aromatic amine - Google Patents [patents.google.com]

- 5. scispace.com [scispace.com]
- 6. researchgate.net [researchgate.net]
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